

Technical Guide: Spectroscopic Data of (1S,2R)-2-phenylcyclopentan-1-ol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (1S,2R)-2-phenylcyclopentan-1-ol

CAS No.: 38805-89-9

Cat. No.: B2877790

[Get Quote](#)

Executive Summary & Structural Definition

(1S,2R)-2-phenylcyclopentan-1-ol is the trans-isomer of 2-phenylcyclopentanol. The relative stereochemistry places the hydroxyl group at C1 and the phenyl ring at C2 on opposite faces of the cyclopentane ring. This trans-configuration dictates specific spectroscopic signatures, particularly in NMR coupling constants and Infrared hydrogen bonding patterns, which distinguish it from the cis-isomer ((1S,2S) or (1R,2R)).

- Formula:
- Molecular Weight: 162.23 g/mol [1]
- Stereochemistry: Trans (1S, 2R)
- Key Identifier: Absence of intramolecular -hydrogen bonding (characteristic of the cis-isomer).

Nuclear Magnetic Resonance (NMR) Spectroscopy[2][3][4][5][6]

NMR is the definitive method for establishing the relative trans stereochemistry. The analysis relies on the Karplus relationship applied to the vicinal coupling constant (

) and NOE correlations.

H NMR Characterization (400 MHz, CDCl)

The proton spectrum is characterized by the distinct resonances of the methine protons at C1 and C2.

Position	(ppm)	Multiplicity	(Hz)	Assignment	Mechanistic Insight
H-1	4.05 – 4.15	ddd (or dt)		CH-OH	Deshielded by oxygen. The large indicates a trans-pseudo-diaxial arrangement.
H-2	2.75 – 2.85	ddd		CH-Ph	Benzylic proton. Upfield relative to H-1 due to lack of direct electronegative atom.
Ar-H	7.20 – 7.35	Multiplet	-	Phenyl	Typical monosubstituted benzene pattern (ortho/meta/para overlap).
H-3,4,5	1.60 – 2.25	Multiplets	Complex	Cyclopentyl	Envelope conformation causes complex splitting in methylene protons.
-OH	~1.5 - 2.0	Broad s	-	Hydroxyl	Chemical shift is concentration-dependent

(intermolecular H-bonding).

Stereochemical Validation (

-Coupling Logic): In 1,2-disubstituted cyclopentanes, the magnitude of the vicinal coupling constant

is the primary discriminator:

- Trans-isomer ((1S,2R)): The substituents adopt a pseudo-equatorial conformation to minimize steric strain, placing the protons in a pseudo-axial orientation. This results in a dihedral angle close to 160-180°, yielding a larger coupling constant (Hz).
- Cis-isomer: The protons are typically pseudo-equatorial/pseudo-axial (gauche), resulting in a smaller coupling constant (Hz).

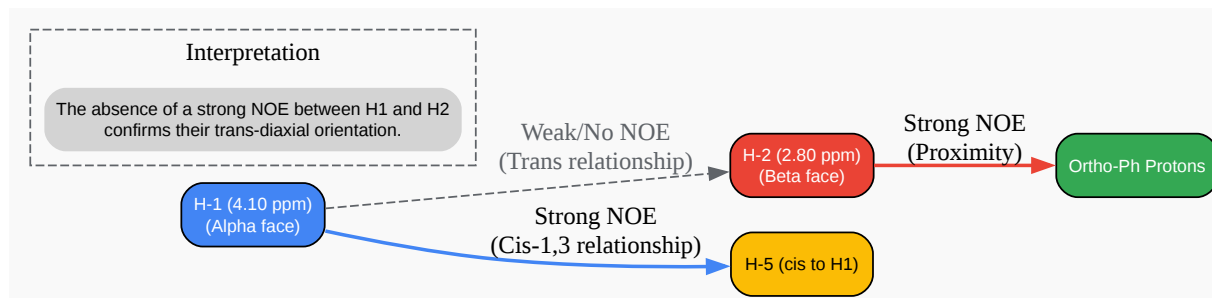
C NMR Characterization (100 MHz, CDCl)

The carbon spectrum confirms the structural skeleton and purity.

Position	(ppm)	Type	Assignment
C-1	78.5	CH	Carbinol carbon. Significant deshielding confirms direct attachment to oxygen.
C-2	54.2	CH	Benzylic carbon. Shielded relative to C-1 but distinct from methylene carbons.
C-ipso	143.8	Cq	Quaternary aromatic carbon.
C-Ar	126.5 - 128.8	CH	Ortho, meta, para aromatic carbons.
C-3	34.5	CH	Methylene to phenyl ring.
C-5	32.1	CH	Methylene to hydroxyl group.
C-4	21.8	CH	Remote methylene (most shielded).

NOESY Correlation Diagram

Nuclear Overhauser Effect Spectroscopy (NOESY) provides spatial verification.[\[1\]](#)



[Click to download full resolution via product page](#)

Caption: Logical NOE correlations for **(1S,2R)-2-phenylcyclopentan-1-ol**. The lack of significant H1-H2 cross-peak is diagnostic for the trans isomer.

Infrared Spectroscopy (FT-IR)[7]

IR spectroscopy is critical for analyzing the hydrogen bonding environment. Unlike the cis-isomer, the (1S,2R) trans-isomer cannot easily form an intramolecular hydrogen bond between the hydroxyl proton and the phenyl

-system due to geometric constraints.

Wavenumber (cm)	Vibration Mode	Functional Group	Diagnostic Note
3610 - 3630	(O-H)	Free Hydroxyl	Sharp band (in dilute CCl). Indicates lack of intramolecular -bonding.
3300 - 3450	(O-H)	H-Bonded Hydroxyl	Broad band. Only observed in concentrated samples (intermolecular bonding).
3025, 3060	(C-H)	Aromatic C-H	Characteristic of phenyl ring.
2870 - 2960	(C-H)	Alkyl C-H	Cyclopentane ring vibrations.
1603, 1495	(C=C)	Aromatic Ring	"Breathing" modes of the benzene ring.
1050	(C-O)	Secondary Alcohol	Strong stretch.
700, 755	(C-H)	Out-of-plane	Diagnostic for monosubstituted benzene.

Mass Spectrometry (MS)[8][9]

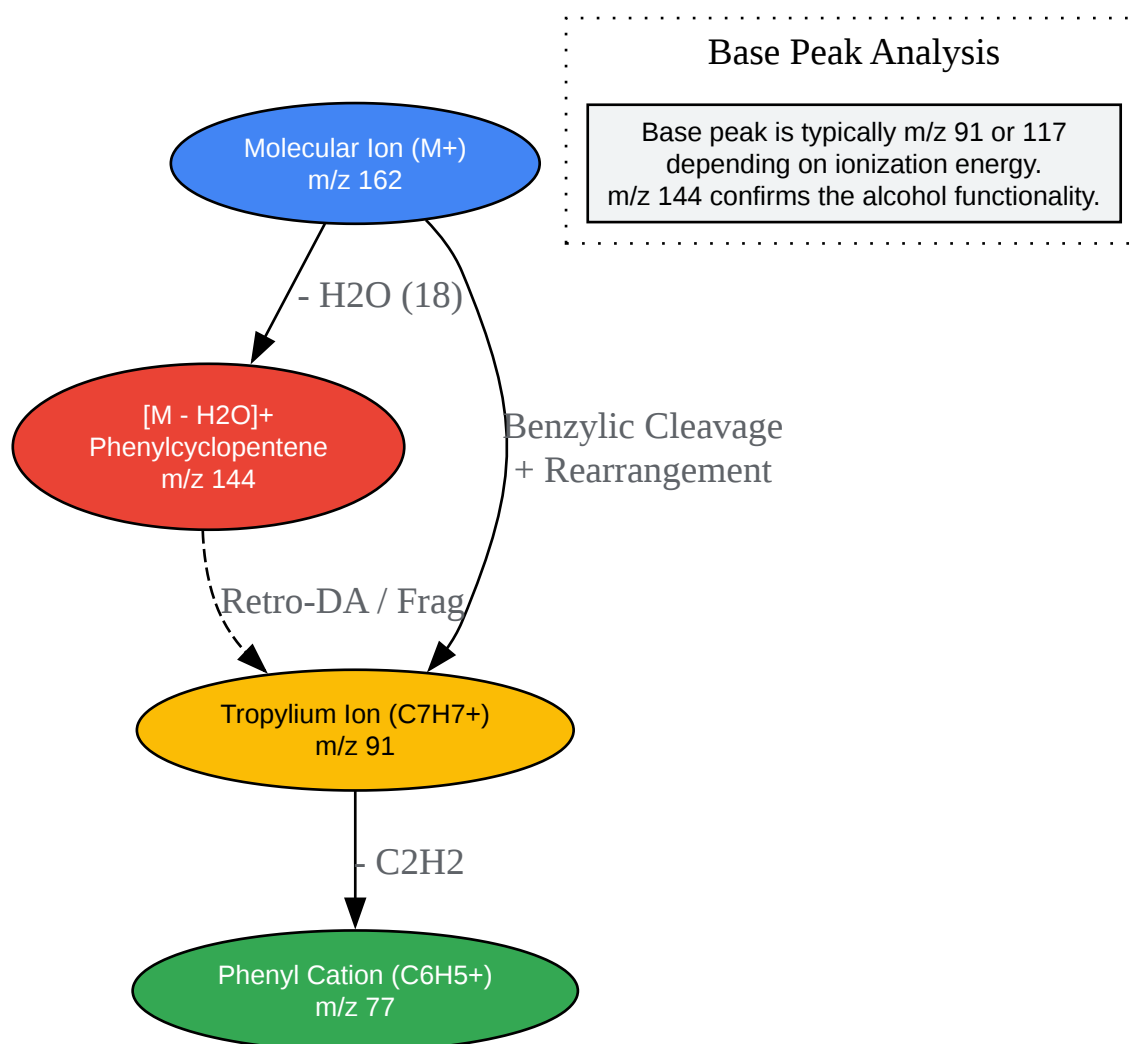
The fragmentation pattern is driven by the stability of the benzylic and tropylium cations.

- Ionization Mode: Electron Impact (EI, 70 eV)
- Molecular Ion (

): m/z 162 (Distinct, usually 10-20% intensity).

Fragmentation Pathway

The primary decomposition route involves dehydration and benzylic cleavage.[1]



[Click to download full resolution via product page](#)

Caption: EI-MS fragmentation logic. The transition from m/z 162 to 144 (dehydration) is characteristic of cyclic alcohols.

Experimental Protocol for Verification

To ensure data integrity during internal validation, follow this standardized workflow:

- Sample Preparation: Dissolve 10 mg of **(1S,2R)-2-phenylcyclopentan-1-ol** in 0.6 mL CDCl₃.
Ensure the solvent is neutralized (free of HCl traces) to prevent acid-catalyzed elimination to 1-phenylcyclopentene.
- Acquisition:
 - Run
1H NMR with a minimum of 16 scans to resolve the H-1/H-2 coupling pattern.
 - Verify the
coupling constant value. If
the value is significantly different from the expected trans value (approx. 10 Hz), the sample may contain the cis-isomer or is mislabeled.
- IR Validation: Prepare a dilute solution (10 mM) in CCl₄ or dry CH₂Cl₂.
A single sharp peak >3600 cm⁻¹ confirms the trans configuration (absence of intramolecular H-bond).

References

- BenchChem Technical Support. (2025). Spectroscopic Analysis of 2-Phenylcyclopentanamine Isomers: A Technical Guide. Retrieved from [BenchChem](#)
- PubChem. (2025). (1R,2S)-2-phenylcyclopentan-1-ol Compound Summary. National Library of Medicine. Retrieved from [PubChem](#)
- Reich, H. J. (2020).^[2] Proton-Proton J-Coupling: Vicinal Coupling. University of Wisconsin-Madison.^[2] Retrieved from [University of Wisconsin-Madison](#)
- Ocola, E. J., & Laane, J. (2021). Spectroscopic and Theoretical Study of the Intramolecular

-Type Hydrogen Bonding and Conformations of 2-Cyclopenten-1-ol. The Journal of Physical Chemistry A, 125(8), 1725-1732. Retrieved from

- Chemical Instrumentation Facility. (2025). NMR Coupling Constants Guide. Iowa State University. Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. scs.illinois.edu [scs.illinois.edu]
- 2. organicchemistrydata.org [organicchemistrydata.org]
- To cite this document: BenchChem. [Technical Guide: Spectroscopic Data of (1S,2R)-2-phenylcyclopentan-1-ol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2877790/docs#technical-guide-spectroscopic-data-of-1s-2r-2-phenylcyclopentan-1-ol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)